

Application Notes and Protocols for ONO-4817

Stock Solution Preparation

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Compound of Interest

Compound Name: ONO-4817

Cat. No.: B1662953

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Introduction

ONO-4817 is a potent, broad-spectrum inhibitor of matrix metalloproteinases (MMPs), a family of zinc-dependent endopeptidases crucial for the degradation of extracellular matrix (ECM) components.^{[1][2]} Dysregulation of MMP activity is implicated in a variety of pathological processes, including tumor invasion, metastasis, angiogenesis, and inflammation.^{[3][4][5]}

ONO-4817 has demonstrated anti-angiogenic and anti-invasive properties, making it a valuable tool for in vitro and in vivo studies in cancer biology and other MMP-related diseases.^{[1][3]} Proper preparation of a stock solution is the first critical step for accurate and reproducible experimental results.

Chemical and Physical Properties

A summary of the key physicochemical properties of **ONO-4817** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₈ N ₂ O ₆	[1][6][7]
Molecular Weight	416.47 g/mol	[1]
Appearance	Solid	[6]
Purity	≥99%	[1]
CAS Number	223472-31-9	[1][6][7]

Solubility Data

Solvent	Solubility	Reference
DMSO	Up to 100 mM	[1]
Ethanol	Up to 50 mM	[1]
DMF	Soluble	[6]
Methanol	Soluble	[6]

Experimental Protocol: Preparation of a 10 mM ONO-4817 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ONO-4817** in dimethyl sulfoxide (DMSO).

Materials:

- **ONO-4817** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated precision balance
- Calibrated micropipettes and sterile tips

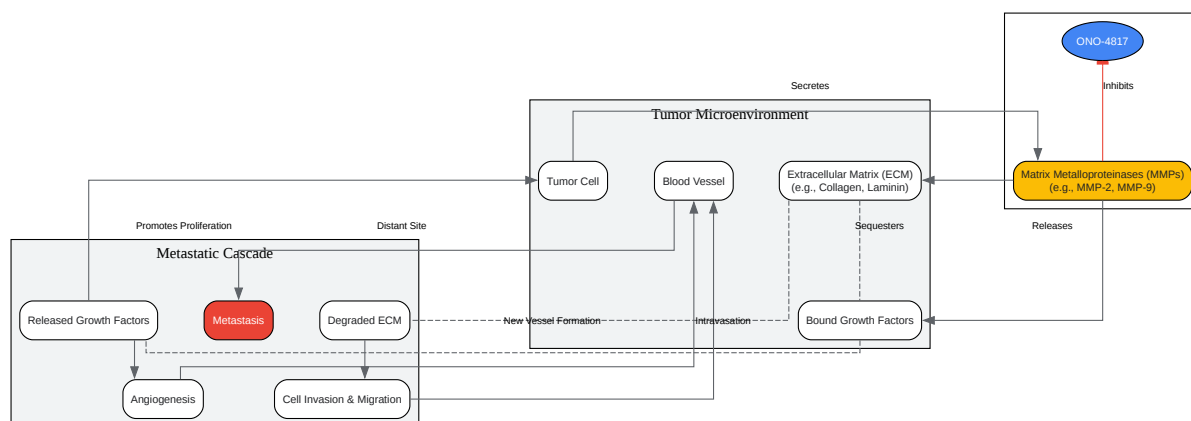
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibration: Before opening, allow the vial of **ONO-4817** powder to equilibrate to room temperature for at least 60 minutes to prevent condensation of moisture onto the compound.
[8]
- Weighing: In a sterile microcentrifuge tube, accurately weigh the desired amount of **ONO-4817** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.165 mg of **ONO-4817** (Mass = Concentration × Volume × Molecular Weight).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ONO-4817** powder. For 4.165 mg of the compound, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for short intervals until the solution is clear and free of visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles.[8][9]
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Storage: Store the stock solution aliquots at -20°C.[6][8] Under these conditions, the solution is generally stable for up to one month.[8] For long-term storage, the solid form of **ONO-4817** should be stored at room temperature or as specified by the supplier.[1]

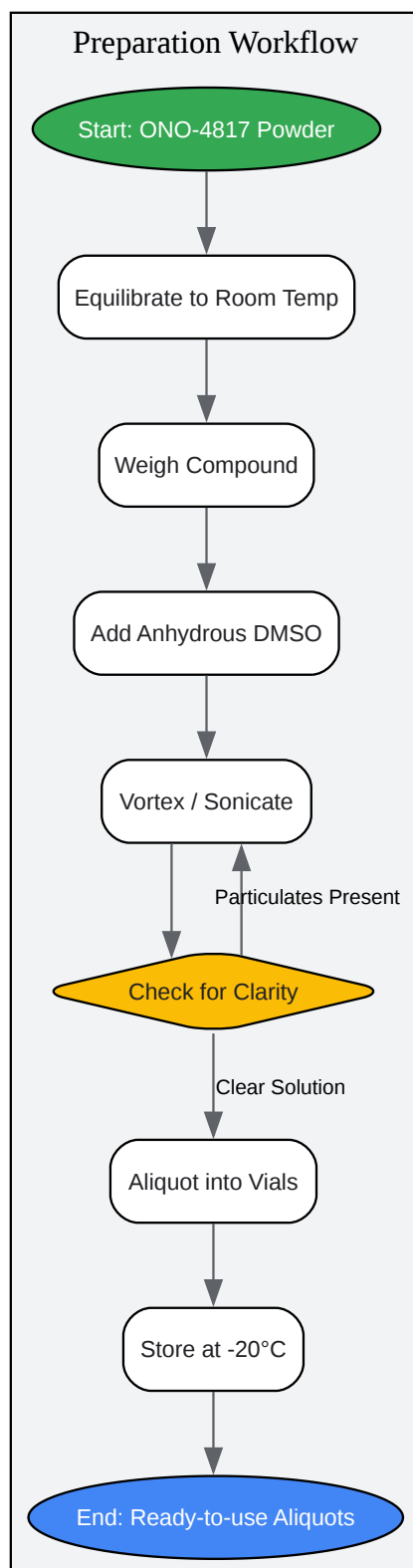
Visualization of ONO-4817 Mechanism of Action

The following diagrams illustrate the role of MMPs in pathological processes and the inhibitory action of **ONO-4817**.



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Caption: **ONO-4817** inhibits MMPs, blocking ECM degradation and subsequent tumor metastasis.



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